

# Application Notes and Protocols: Calcium Flux Assay with Chemerin-9 (149-157) (TFA)

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## Compound of Interest

Compound Name: Chemerin-9 (149-157) (TFA)

Cat. No.: B8087398

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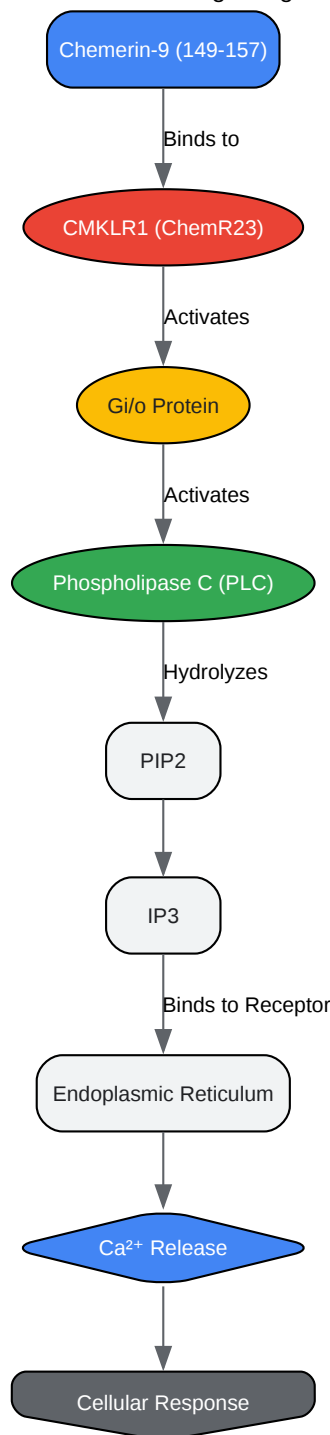
## Introduction

Chemerin-9, a nonapeptide corresponding to the C-terminal residues 149-157 of the chemerin protein, is a potent agonist for the G protein-coupled receptor (GPCR), Chemokine-like Receptor 1 (CMKLR1), also known as ChemR23. Activation of CMKLR1 by Chemerin-9 initiates a signaling cascade that leads to the mobilization of intracellular calcium, a key second messenger involved in a multitude of cellular processes including immune cell trafficking, adipogenesis, and inflammation.[1][2] This application note provides a detailed protocol for measuring Chemerin-9-induced calcium flux in cells expressing CMKLR1, a critical assay for studying receptor activation and for the screening and characterization of novel modulators of the chemerin/CMKLR1 axis.

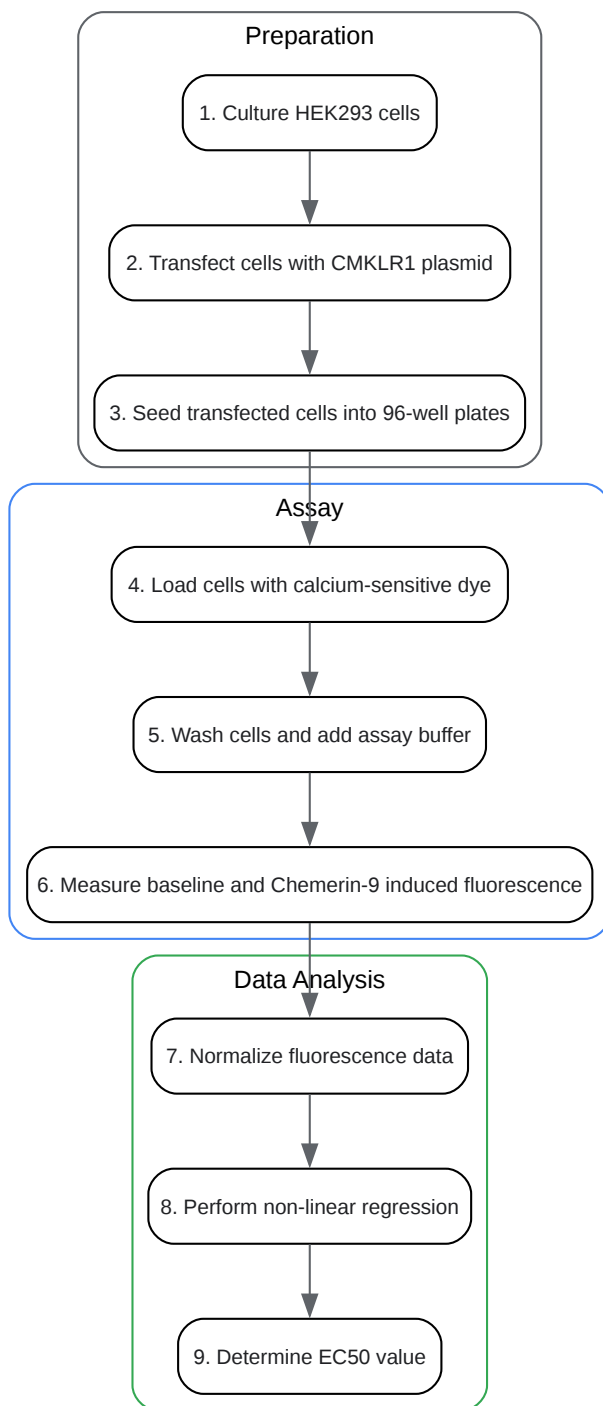
## Signaling Pathway

Chemerin-9 binds to and activates CMKLR1, which is coupled to the Gi/o family of G proteins. [2] Upon agonist binding, the G protein dissociates, and the  $\beta\gamma$  subunits activate phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium ions into the cytoplasm. This transient increase in intracellular calcium can be detected using calcium-sensitive fluorescent dyes.

## Chemerin-9/CMKLR1 Signaling Pathway



## Calcium Flux Assay Workflow

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## References

- 1. Structural basis of G protein–Coupled receptor CMKLR1 activation and signaling induced by a chemerin-derived agonist - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Signaling Properties of Chemerin Receptors CMKLR1, GPR1 and CCRL2 - PMC [pmc.ncbi.nlm.nih.gov]
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